

Physical properties like melting point and optical rotation of (S)-(+)-2-Phenylglycinol

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Compound of Interest

Compound Name: (S)-(+)-2-Phenylglycinol

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(S)-(+)-2-Phenylglycinol: A Comprehensive Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **(S)-(+)-2-Phenylglycinol**, a chiral building block of significant interest in pharmaceutical synthesis. The document details its melting point and optical rotation, offering standardized experimental protocols for their determination.

Core Physical Properties

(S)-(+)-2-Phenylglycinol, also known as (S)-2-Amino-2-phenylethanol, is a white to pale yellow crystalline powder.^[1] Its chirality and functional groups make it a valuable intermediate in the synthesis of various pharmaceutical compounds.^{[2][3]}

Quantitative Data Summary

The physical properties of **(S)-(+)-2-Phenylglycinol** are summarized in the table below. These values represent typical ranges and specific rotation measurements under defined conditions.

Physical Property	Value	Conditions
Melting Point	72-80 °C	Not Applicable
	75-78 °C[4][5][6]	
	74-80 °C[7]	
	76-79 °C[1][8]	
	72.0 to 79.0 °C[9][10]	
Optical Rotation		
Specific Rotation $[\alpha]$	+33°[4][5][6]	c = 0.75 in 1 M HCl, at 19°C, D-line
+27.0 to +32.0°[9][10]	c = 1 in Ethanol, at 20°C, D-line	
-25.5°[1]	c = 6 in Methanol	
+25.5°[11]	c = 6 in Methanol, at 20°C	

Experimental Protocols

Accurate determination of physical properties is crucial for compound identification and quality control. The following sections detail standardized methodologies for measuring the melting point and optical rotation of **(S)-(+)-2-Phenylglycinol**.

Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. It is a key indicator of purity, with impurities typically causing a depression and broadening of the melting range.[9]

Apparatus:

- Digital Melting Point Apparatus (e.g., Mel-Temp)[1][9]
- Capillary tubes (sealed at one end)[7][9]

- Spatula
- Mortar and pestle (optional, for sample grinding)

Procedure:

- Sample Preparation: Ensure the **(S)-(+)-2-Phenylglycinol** sample is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.[3]
- Capillary Tube Loading: Tap the open end of a capillary tube into the powdered sample until a small amount of the solid enters the tube. Invert the tube and gently tap it on a hard surface to pack the solid into the sealed end. The packed sample height should be approximately 2-3 mm.[3][12]
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.[9][12]
- Heating and Observation:
 - If the approximate melting point is known, rapidly heat the block to a temperature about 10-15°C below the expected melting point.
 - Then, decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium.[12]
 - Carefully observe the sample through the magnifying lens.
- Data Recording:
 - Record the temperature at which the first droplet of liquid appears (the onset of melting).
 - Record the temperature at which the last solid crystal melts (the clear point).
 - The melting point is reported as the range between these two temperatures.[9]

Optical Rotation Measurement

Optical rotation is the rotation of the plane of polarized light as it passes through a solution of a chiral compound. The specific rotation is a characteristic property of a chiral substance.[13]

Apparatus:

- Polarimeter[2]
- Sodium D-line lamp (589 nm) or other monochromatic light source[11][14]
- Polarimeter cell (typically 1 dm in length)[2]
- Volumetric flask
- Analytical balance
- Solvent (e.g., 1 M HCl, Ethanol, or Methanol as specified)

Procedure:

- Solution Preparation:
 - Accurately weigh a specific amount of **(S)-(+)-2-Phenylglycinol** using an analytical balance.
 - Dissolve the sample in a precise volume of the specified solvent in a volumetric flask to achieve a known concentration (c), expressed in g/mL.[10]
- Polarimeter Calibration (Zeroing):
 - Fill the polarimeter cell with the pure solvent (blank).
 - Place the cell in the polarimeter and take a reading. This value should be zeroed or subtracted from the sample reading.[10]
- Sample Measurement:
 - Rinse the polarimeter cell with a small amount of the prepared sample solution and then fill the cell, ensuring no air bubbles are present.[11]
 - Place the filled cell in the polarimeter.

- Measure the observed angle of rotation (α). Modern polarimeters will provide a direct digital reading.[10]
- Specific Rotation Calculation:
 - Calculate the specific rotation $[\alpha]$ using the following formula:[2][15]

$$[\alpha] = \alpha / (l \times c)$$

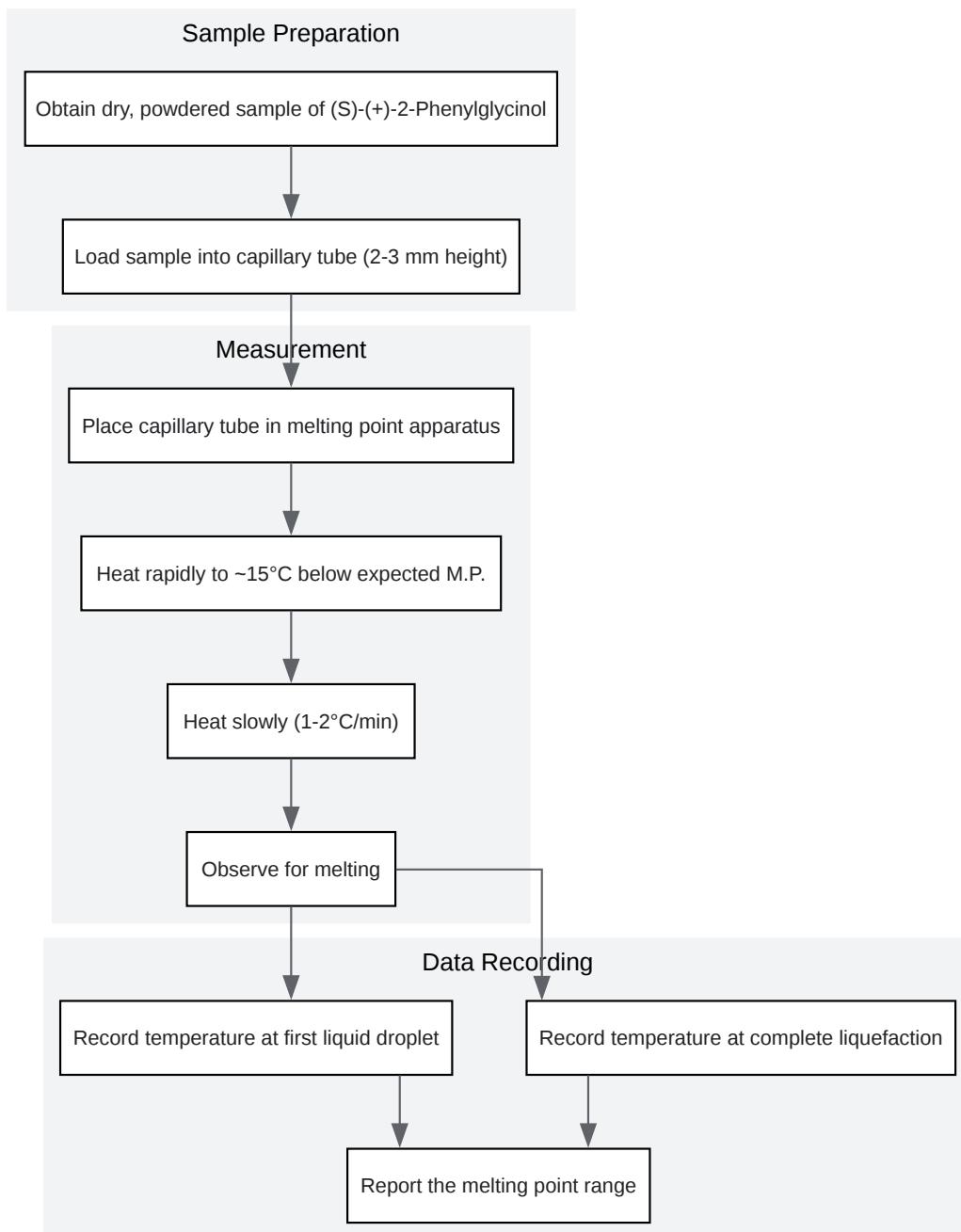
Where:

- α = observed rotation in degrees
- l = path length of the polarimeter cell in decimeters (dm)
- c = concentration of the solution in g/mL
- The temperature (T) and wavelength (λ) of the light source should also be reported.

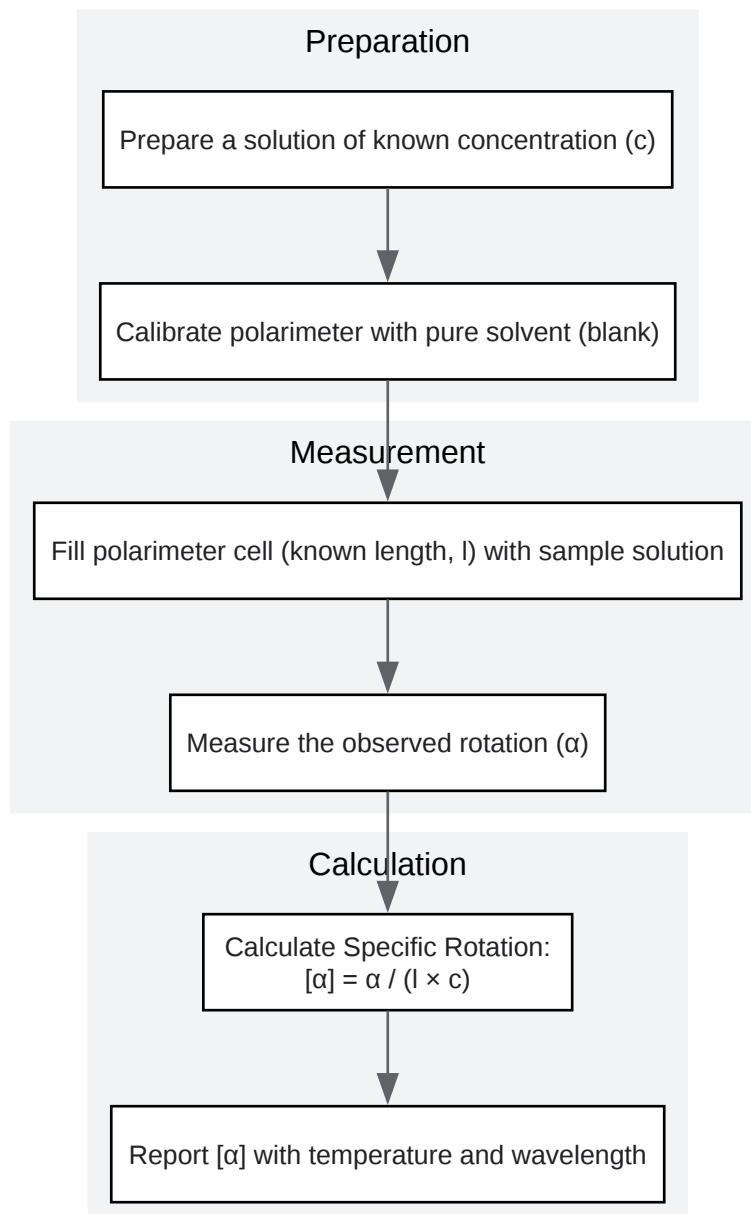
Visualizations

The following diagrams illustrate the workflows for the experimental determination of the physical properties discussed.

Workflow for Melting Point Determination



Workflow for Optical Rotation Measurement

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